

Introduction: The Critical Role of Solubility in Advancing Indazole-Based Therapeutics

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Compound of Interest

Compound Name: 3,5-Dimethyl-1H-indazole

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The indazole scaffold is a cornerstone in modern medicinal chemistry, forming the structural basis of numerous therapeutic agents.[1][2] Among its many derivatives, **3,5-Dimethyl-1H-indazole** is a compound of significant interest due to its potential applications in drug discovery. A fundamental yet critical parameter that governs the utility of any compound in research and development is its solubility. Reliable solubility data is the bedrock upon which successful in vitro assays, formulation development, and pharmacokinetic studies are built.[3]

This technical guide provides a comprehensive exploration of the solubility of **3,5-Dimethyl-1H-indazole** in two of the most ubiquitous solvents in the laboratory: dimethyl sulfoxide (DMSO) and methanol. While specific quantitative solubility data for this particular isomer is not extensively documented in publicly available literature, this guide will equip the research scientist with the foundational knowledge to understand, predict, and, most importantly, experimentally determine its solubility.

We will delve into the theoretical underpinnings of solubility, analyzing the molecular structure of **3,5-Dimethyl-1H-indazole** and its interactions with these solvents. Furthermore, this guide presents detailed, field-proven experimental protocols, empowering researchers to generate their own high-quality, reliable solubility data.

Physicochemical Profile: 3,5-Dimethyl-1H-indazole

To understand solubility, one must first understand the molecule itself. **3,5-Dimethyl-1H-indazole** is a heterocyclic aromatic compound. While specific experimental data for the 3,5-isomer is sparse, we can infer its properties from its structure and data available for closely related analogs, such as 3,6-Dimethyl-1H-indazole.[\[4\]](#)

Structural Analysis:

- **Indazole Core:** A bicyclic structure composed of a benzene ring fused to a pyrazole ring. This core is relatively non-polar.
- **Methyl Groups (-CH₃):** Two methyl groups at positions 3 and 5 increase the molecule's lipophilicity and molecular weight.
- **Pyrazole Ring:** Contains two nitrogen atoms, one of which (at position 1) bears a hydrogen atom. This N-H group is a crucial site for hydrogen bond donation. The nitrogen at position 2 acts as a hydrogen bond acceptor.

These features create a molecule with a mixed polarity. The aromatic rings and methyl groups contribute to non-polar character, while the N-H and N sites provide opportunities for polar interactions.

Property	Value (Inferred/Calculated)	Source
Molecular Formula	C ₉ H ₁₀ N ₂	[4]
Molecular Weight	146.19 g/mol	[4]
XLogP3	~2.3	[4]
Hydrogen Bond Donors	1 (the N-H group)	[4]
Hydrogen Bond Acceptors	1 (the pyridine-like nitrogen)	[4]

Note: Data is for the closely related 3,6-Dimethyl-1H-indazole isomer as a proxy.

Solubility in Dimethyl Sulfoxide (DMSO): The Universal Solvent

DMSO is a powerful, polar aprotic solvent, renowned for its ability to dissolve a vast array of both polar and nonpolar compounds, making it indispensable in drug discovery for creating high-concentration stock solutions.^{[5][6]}

Theoretical Analysis of Solubility in DMSO

The exceptional solvating power of DMSO for a molecule like **3,5-Dimethyl-1H-indazole** stems from a combination of intermolecular forces:

- **Dipole-Dipole Interactions:** DMSO possesses a very strong dipole moment centered on the S=O bond. The indazole ring system also has a significant dipole. These respective dipoles will align, leading to strong attractive forces that help pull the solute molecules into solution.
- **Hydrogen Bonding:** Although DMSO is aprotic (it lacks a hydrogen bond-donating group), the oxygen atom of the sulfoxide is a powerful hydrogen bond acceptor. It can readily form a hydrogen bond with the N-H proton of the **3,5-Dimethyl-1H-indazole** pyrazole ring. This is often the most significant interaction driving solubility for N-H containing heterocycles in DMSO.
- **London Dispersion Forces:** These forces exist between all molecules and will be present between the aromatic rings of the indazole and the methyl groups of DMSO.

Given these favorable interactions, it is anticipated that **3,5-Dimethyl-1H-indazole** will exhibit high solubility in DMSO. This is consistent with anecdotal evidence from numerous biological studies where various indazole derivatives are dissolved in DMSO for testing.^{[7][8]}

Experimental Protocol: Quantitative Solubility Determination (Shake-Flask Method)

This protocol describes the "gold standard" shake-flask method for determining thermodynamic equilibrium solubility.

Principle: An excess amount of the solid compound is agitated in the solvent for a sufficient period to reach equilibrium. The resulting saturated solution is then filtered to remove

undissolved solid, and the concentration of the dissolved solute is measured.

Materials:

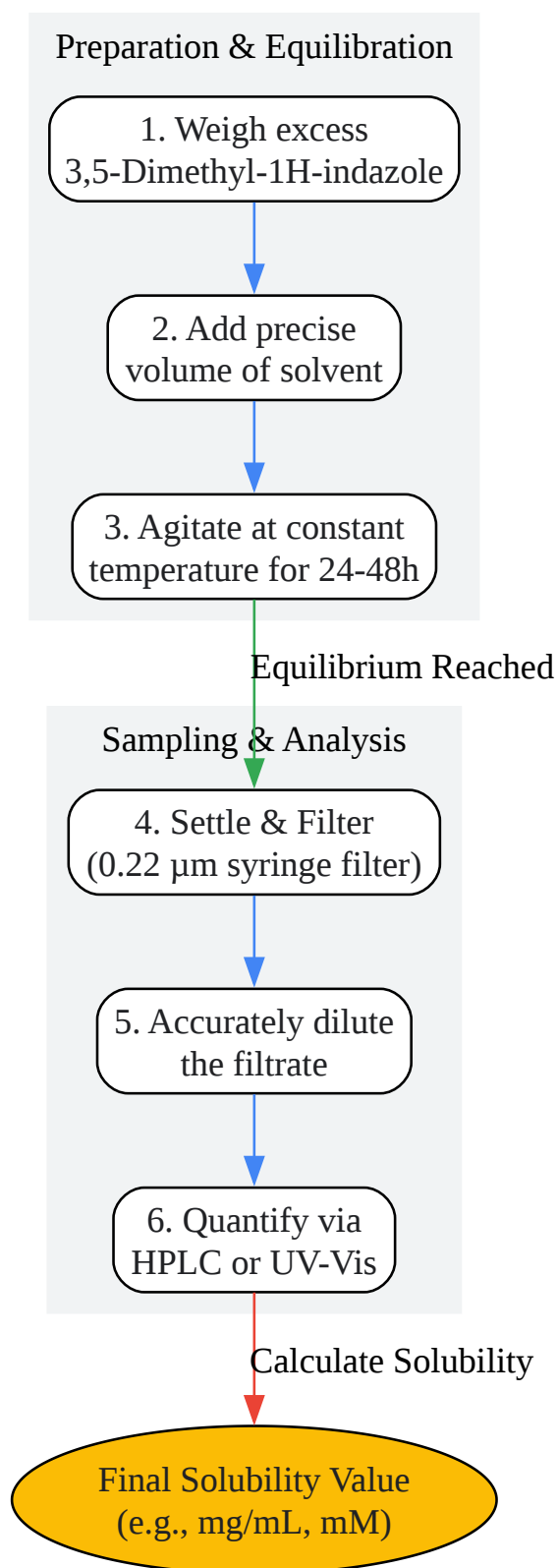
- **3,5-Dimethyl-1H-indazole**
- Anhydrous DMSO (high purity, e.g., ≥99.9%)
- 2 mL glass vials with screw caps
- Orbital shaker or vortex mixer in a temperature-controlled environment (e.g., 25 °C)
- 0.22 µm syringe filters (PTFE or other DMSO-compatible material)
- Syringes
- Calibrated analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer.

Step-by-Step Methodology:

- **Preparation:** Accurately weigh an excess amount of **3,5-Dimethyl-1H-indazole** (e.g., 10-20 mg) into a 2 mL glass vial. The key is to ensure that undissolved solid remains at the end of the experiment.
- **Solvent Addition:** Add a precise volume of DMSO (e.g., 1.0 mL) to the vial.
- **Equilibration:** Securely cap the vial and place it on an orbital shaker in a temperature-controlled environment (e.g., 25 °C). Agitate the mixture for 24-48 hours. A 24-hour period is often sufficient, but longer times may be needed to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the vial to stand undisturbed for at least 1 hour to let the excess solid settle.
- **Sample Filtration:** Carefully draw the supernatant (the clear, saturated solution) into a syringe. Attach a 0.22 µm syringe filter and discard the first few drops to saturate the filter

material. Filter the remaining supernatant into a clean vial. This step is critical to remove all particulate matter.

- **Sample Dilution:** Accurately dilute the filtered, saturated solution with DMSO to a concentration that falls within the linear range of your analytical method (e.g., HPLC or UV-Vis). A large dilution factor (e.g., 1:100 or 1:1000) will likely be necessary.
- **Quantification:** Analyze the diluted sample using a pre-validated HPLC or UV-Vis method against a standard curve prepared with known concentrations of **3,5-Dimethyl-1H-indazole**.
- **Calculation:** Calculate the concentration of the original saturated solution by multiplying the measured concentration of the diluted sample by the dilution factor.



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Caption: Workflow for Shake-Flask Solubility Determination.

Solubility in Methanol: The Protic Counterpart

Methanol (CH_3OH) is a polar protic solvent, meaning it has a hydrogen atom bonded to an electronegative atom (oxygen) and can thus act as a hydrogen bond donor.^[9] This property fundamentally differentiates it from DMSO.

Theoretical Analysis of Solubility in Methanol

The dissolution of **3,5-Dimethyl-1H-indazole** in methanol is governed by similar, yet distinct, interactions:

- **Hydrogen Bonding (Dual Role):** This is the most critical interaction. Methanol can act as both a hydrogen bond donor (from its -OH group) to the pyridine-like nitrogen of the indazole and as a hydrogen bond acceptor (via the oxygen lone pairs) for the indazole's N-H proton. This dual capability allows methanol to effectively solvate both key polar sites on the solute molecule.
- **Dipole-Dipole Interactions:** Methanol has a significant dipole moment and will engage in these interactions with the polar indazole ring.
- **London Dispersion Forces:** These will occur between the non-polar regions of both molecules.

While methanol is a strong solvent, the extensive hydrogen-bonding network within methanol itself must be disrupted to create a cavity for the solute molecule. The energy cost of breaking these solvent-solvent interactions can sometimes temper the solubility of larger, more lipophilic molecules compared to their solubility in DMSO. Therefore, one might predict that the solubility of **3,5-Dimethyl-1H-indazole** in methanol would be substantial, but potentially lower than in DMSO.

Experimental Protocol: Quantitative Solubility Determination in Methanol

The same shake-flask protocol described for DMSO can be applied. However, due to methanol's higher volatility, special care must be taken.

Key Considerations for Methanol:

- **Vial Sealing:** Ensure vials are sealed tightly with high-quality caps (e.g., with PTFE-lined septa) to prevent solvent evaporation during the extended equilibration period. Evaporation would artificially increase the measured concentration.
- **Temperature Control:** Maintain strict temperature control, as the solubility of solids in liquids is temperature-dependent.[\[10\]](#)[\[11\]](#)
- **Analytical Method:** If using HPLC, the mobile phase composition should be optimized for peaks originating from a methanol-based sample.

Comparative Data and Practical Implications

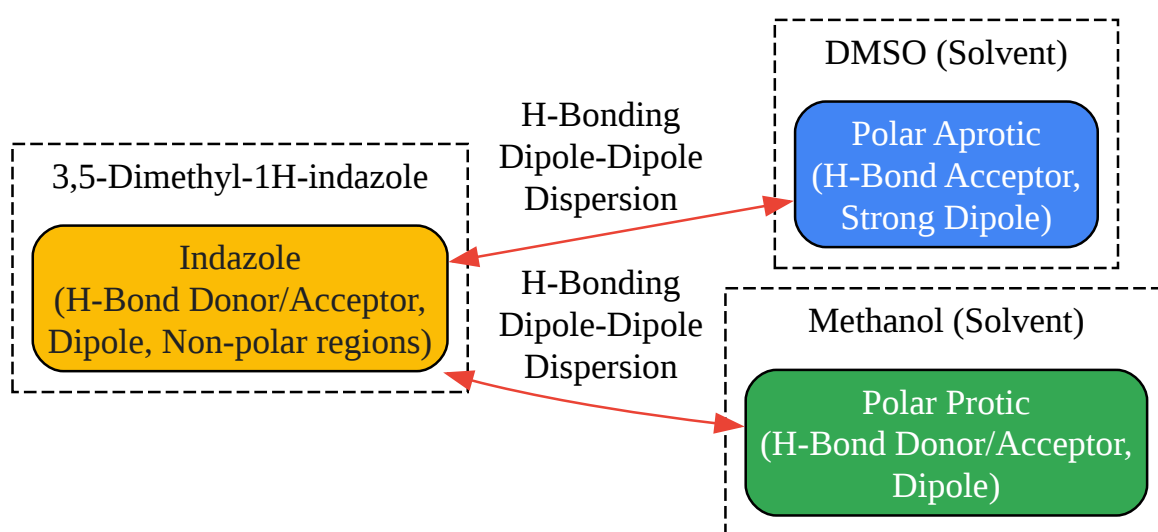
While we await experimental determination, we can summarize the expected outcomes and their relevance.

Solvent	Type	Key Solute-Solvent Interactions	Expected Solubility	Primary Application
DMSO	Polar Aprotic	Strong H-bond acceptor, Strong dipole-dipole	Very High	High-concentration stock solutions for HTS, in vitro assays
Methanol	Polar Protic	H-bond donor & acceptor, Dipole-dipole	High	Organic synthesis, purification (crystallization), analytical sample prep

For the Researcher:

- **Stock Solutions:** DMSO is the preferred solvent for preparing highly concentrated stock solutions (e.g., 10-50 mM) for biological screening, as it minimizes the volume of solvent added to aqueous assay buffers.[\[5\]](#)

- Purification: Methanol is often an excellent solvent for recrystallization, a common technique for purifying solid organic compounds. Its volatility also makes it easier to remove from a sample post-purification compared to the high-boiling point DMSO.
- Reaction Solvent: Both solvents can be used for chemical reactions involving indazoles, with the choice often depending on the specific reaction conditions and reagents.[12][13]



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Caption: Key Intermolecular Forces in Solution.

Conclusion

Understanding the solubility of **3,5-Dimethyl-1H-indazole** in DMSO and methanol is fundamental to its effective use in a research setting. While readily available quantitative data is limited, a thorough analysis of its molecular structure and the properties of these solvents allows for strong theoretical predictions. We anticipate high solubility in both solvents, likely being exceptionally high in DMSO due to its potent polar aprotic nature. By employing the standardized experimental protocols detailed in this guide, researchers can confidently and accurately determine these crucial solubility values, thereby accelerating their research and development efforts in the promising field of indazole-based chemistry.

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